

Application of Jacalin in Cancer Cell Line Research: Detailed Application Notes and Protocols

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Compound of Interest		
Compound Name:	Jacquilenin	
Cat. No.:	B15592491	Get Quote

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Introduction

Jacalin, a galactose-binding lectin isolated from the seeds of the jackfruit (Artocarpus heterophyllus), has emerged as a significant tool in cancer cell line research. Its utility stems from its preferential binding to the Thomsen-Friedenreich (TF) antigen (Galβ1-3GalNAc), a tumor-associated carbohydrate antigen overexpressed on the surface of over 85% of human carcinomas. This specific interaction allows for the investigation and potential targeting of cancer cells. These application notes provide an in-depth overview of the methodologies and mechanisms related to the use of Jacalin in studying cancer cell lines, focusing on its effects on cell viability, apoptosis, and cell cycle progression.

Mechanism of Action

Jacalin's anti-cancer activities are multifaceted and are primarily initiated by its binding to the TF antigen on the cancer cell surface. This binding event can trigger a cascade of intracellular signals, leading to several downstream effects:

• Induction of Apoptosis: Jacalin has been demonstrated to induce programmed cell death in a variety of cancer cell lines. This can be mediated through both intrinsic (mitochondrial) and extrinsic (death receptor) pathways, often culminating in the activation of caspases.



- Cell Cycle Arrest: The lectin can disrupt the normal progression of the cell cycle, causing an
 accumulation of cells in specific phases and thereby inhibiting proliferation. For instance,
 studies have shown that Jacalin can induce cell cycle arrest in the MCF-7 human breast
 cancer cell line.
- Modulation of Signaling Pathways: Jacalin is known to influence key signaling pathways that are crucial for cancer cell survival and proliferation, such as the NF-κB and TNF-α pathways.
- Carrier for Drug Delivery: Leveraging its tumor-specific binding properties, Jacalin is being
 explored as a vehicle to deliver anticancer drugs or nanoparticles directly to cancer cells.
 This targeted approach aims to enhance therapeutic efficacy while minimizing off-target
 effects.

Data Presentation: Quantitative Effects of Jacalin on Cancer Cell Lines

The following tables summarize the quantitative data on the effects of Jacalin on various cancer cell lines as reported in the literature.



Cell Line	Cancer Type	Assay	Concent ration (µg/mL)	Incubati on Time (hours)	Result (% Cell Viability)	IC50 (μg/mL)	Referen ce
MCF-7	Breast Cancer	MTT Assay	50	72	~91.70%	125	
100	72	~89.00%					•
200	72	~86.00%	_				
MDA- MB-231	Triple- Negative Breast Cancer	MTT Assay	~132 (2 μM)	24	~79-83%	Not reached	
~132 (2 μM)	48	~79-83%					•
HT-29	Colon Cancer	MTT Assay	2.5 - 40	24 - 72	Dose- depende nt decrease	Not specified	
K562	Chronic Myeloid Leukemi a	Not Specified	Not Specified	Not Specified	Higher affinity than healthy cells	Not Specified	

Experimental Protocols

Detailed methodologies for key experiments to assess the effects of Jacalin on cancer cell lines are provided below.

Cell Viability Assay (MTT Assay)

This protocol is used to assess the cytotoxic effects of Jacalin on cancer cells.



Materials:

- Cancer cell line of interest
- Complete culture medium
- Jacalin solution (sterile-filtered)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO
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